

Ovatine (C₂₄H₃₅NO₃): An Inquiry into a Molecule of Limited Public Research

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Compound of Interest

Compound Name: Ovatine

Cat. No.: B12794317

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Despite its defined chemical structure, the natural product **Ovatine**, with the molecular formula C₂₄H₃₅NO₃, remains a molecule with a notable absence of in-depth scientific investigation in publicly accessible literature. This technical overview serves to consolidate the known information about **Ovatine** while highlighting the current void in experimental data regarding its biological activities, mechanisms of action, and potential therapeutic applications.

Chemical and Physical Properties

Ovatine is cataloged with the Chemical Abstracts Service (CAS) number 68719-14-2.^{[1][2]} Its molecular formula is C₂₄H₃₅NO₃, corresponding to a molecular weight of 385.5 g/mol.^{[1][2][3]} The compound is a natural product found in the plant species *Garrya lindheimeri*.^[1] The International Union of Pure and Applied Chemistry (IUPAC) name for **Ovatine** is (12-methyl-6-methylidene-17-oxa-14-azahexacyclo[10.6.3.1⁵,⁸.0¹,¹¹.0²,⁸.0¹⁴,¹⁸]docosan-7-yl) acetate.^{[1][3]}

Property	Value	Source
Molecular Formula	C24H35NO3	[1][2][3]
Molecular Weight	385.5 g/mol	[1][3]
CAS Number	68719-14-2	[1][2][3]
IUPAC Name	(12-methyl-6-methylidene-17-oxa-14-azahexacyclo[10.6.3.1 ⁵ , ⁸ .0 ¹ , ¹¹ .0 ² , ⁸ .0 ¹⁴ , ¹⁸]docosan-7-yl) acetate	[1][3]
Natural Source	Garra lindheimeri	[1]

Distinction from Ovatodiolide

It is critical to distinguish **Ovatine** from another similarly named natural product, Ovatodiolide. Ovatodiolide is a macrocyclic diterpenoid with a distinct molecular formula and a significant body of research detailing its pharmacological activities. Studies on Ovatodiolide have explored its anti-tumor, anti-fibrotic, antiviral, antibacterial, and anti-inflammatory properties, elucidating its effects on various signaling pathways such as NF- κ B/MMP-9, JAK2/STAT3, PI3K/AKT/mTOR, and Wnt/ β -catenin.[4] This extensive research contrasts sharply with the lack of available data for **Ovatine** (C24H35NO3).

Current Status of Research

A comprehensive search of scientific databases and literature reveals a significant gap in the study of **Ovatine**. There are no publicly available studies that provide quantitative data on its biological effects, detailed experimental protocols for its investigation, or analyses of its potential signaling pathways. Consequently, the core requirements for an in-depth technical guide, including data tables of biological activity, experimental methodologies, and visualizations of molecular interactions, cannot be fulfilled at this time.

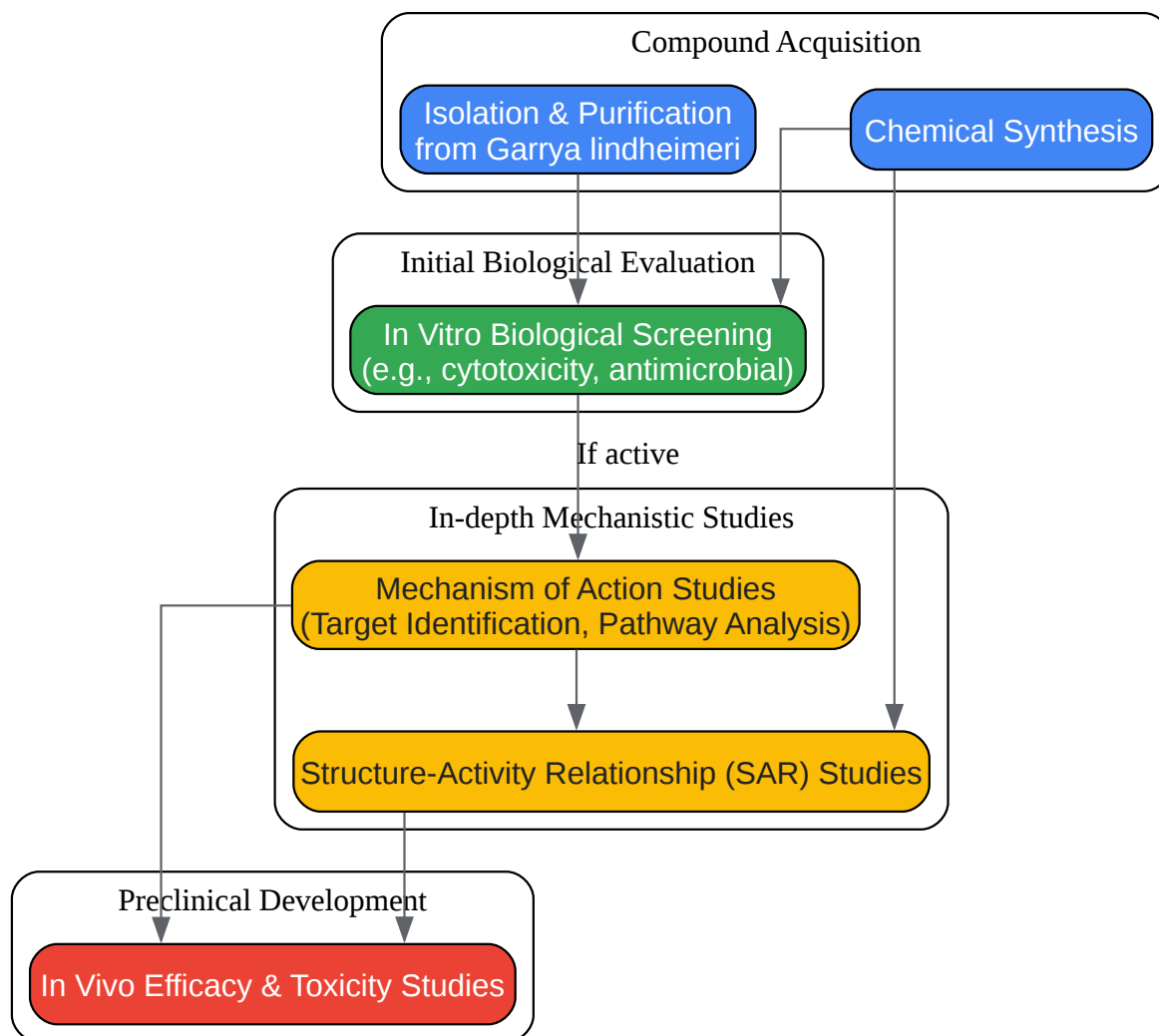
Future Directions

The unique hexacyclic structure of **Ovatine** containing both oxygen and nitrogen heteroatoms suggests the potential for interesting biological activity.[1] However, without dedicated scientific

inquiry, its pharmacological profile remains unknown. Future research efforts would need to focus on the following areas to build a foundational understanding of this molecule:

- **Isolation and Purification:** Development of robust protocols for the extraction and purification of **Ovatine** from *Garrya lindheimeri* in sufficient quantities for experimental studies.
- **In Vitro Screening:** A broad panel of in vitro assays to screen for potential biological activities, such as antimicrobial, anticancer, anti-inflammatory, or neuroprotective effects.
- **Mechanism of Action Studies:** Should initial screenings reveal significant activity, subsequent studies would be necessary to identify the molecular targets and signaling pathways modulated by **Ovatine**.
- **Synthesis:** Elucidation of a synthetic route to produce **Ovatine** and its analogs to enable structure-activity relationship (SAR) studies and further biological evaluation.

Logical Workflow for Future Ovatine Research



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Caption: Proposed workflow for the future scientific investigation of **Ovatine**.

In conclusion, **Ovatine** (C₂₄H₃₅NO₃) represents an underexplored natural product. The information available is currently limited to its basic chemical identity. The scientific community awaits foundational research to uncover any potential biological activities and therapeutic applications for this molecule.

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References

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